4-Azido-D-homoalanine: Technical Specifications & Bioorthogonal Applications

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Compound of Interest

Compound Name:	*4-Azido-d-homoalanine*
Cat. No.:	*B2414513*

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Abstract

4-Azido-D-homoalanine (D-AHA) is the D-enantiomer of the non-canonical amino acid azidohomoalanine.[1] While its L-isomer (L-AHA) is a gold standard for metabolic labeling of nascent proteomes (BONCAT), D-AHA serves two distinct, critical high-value functions: as a rigorous stereochemical negative control to validate translation-dependent incorporation, and as a building block for protease-resistant peptidomimetics via solid-phase peptide synthesis (SPPS). This guide details the physicochemical properties, mechanistic applications, and validated protocols for utilizing D-AHA in bioorthogonal chemistry.

Part 1: Chemical Identity & Specifications[2]

The following data aggregates specifications for the hydrochloride salt, the most common form supplied for biological stability.

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Property	Specification
Chemical Name	4-Azido-D-homoalanine hydrochloride
IUPAC Name	(2R)-2-amino-4-azidobutanoic acid hydrochloride
Common Abbreviations	D-AHA; H-D-Aha-OH·HCl
CAS Number (HCl Salt)	1858224-26-6
CAS Number (Fmoc-Protected)	1263047-53-5
Molecular Formula	$C_4H_8N_4O_2 \cdot HCl$
Molecular Weight	180.59 g/mol (HCl salt); 144.13 g/mol (Free acid)
Solubility	Water (50 mg/mL), DMSO, Methanol
Storage	-20°C, desiccated; protect from light
Stereochemistry	D-isomer (R-configuration at α-carbon)

Part 2: Mechanism of Action

Bioorthogonal Chemistry (Click Chemistry)

Both L- and D-AHA contain a terminal azide moiety (

). This group is bioorthogonal—inert to native biological functionalities (amines, thiols, carboxylic acids)—but highly reactive toward alkynes.

- CuAAC (Copper-Catalyzed Azide-Alkyne Cycloaddition): Reacts with terminal alkynes to form a stable 1,4-disubstituted 1,2,3-triazole.
- SPAAC (Strain-Promoted Alkyne-Azide Cycloaddition): Reacts with cyclooctynes (e.g., DBCO, BCN) without copper toxicity, suitable for live-cell applications.

The "Stereochemical Control" Principle

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In metabolic labeling experiments (BONCAT), L-AHA acts as a methionine surrogate. The endogenous translational machinery (Methionyl-tRNA synthetase) charges L-AHA onto tRNA^{Met}, incorporating it into nascent proteins.

- The Problem: Azides can sometimes non-specifically associate with cell surfaces or lipids, leading to false positives.
- The Solution (D-AHA): Ribosomes possess high stereoselectivity and generally reject D-amino acids. Therefore, treating cells with D-AHA should result in zero incorporation into the proteome.
    - Signal in L-AHA sample: Translation + Background.
    - Signal in D-AHA sample: Background only.
    - True Signal: (L-AHA Signal) - (D-AHA Signal).

Part 3: Experimental Protocols

Protocol A: D-AHA as a Negative Control in Metabolic Labeling

Objective: Validate that fluorescent/biotin signal in L-AHA treated cells is due to active protein synthesis.

Reagents:

- Methionine-free medium.
- L-AHA (4 mM stock in PBS).
- D-AHA (4 mM stock in PBS).
- Click Cocktail: $CuSO_4$, THPTA (ligand), Sodium Ascorbate, Alkyne-Tag (Fluorophore or Biotin).

Workflow:

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- Depletion: Wash cells (e.g., HeLa, HEK293) 2x with PBS. Incubate in Methionine-free medium for 30 minutes to deplete intracellular Met reserves.
- Labeling (Pulse):
  - Experimental Group: Add L-AHA to final concentration of 50 µM.
  - Control Group: Add D-AHA to final concentration of 50 µM.
  - Vehicle Control: Add PBS only.
  - Incubate for 1–4 hours at 37°C.
- Harvest & Lysis: Wash cells 3x with ice-cold PBS (critical to remove free AHA). Lyse in RIPA buffer containing protease inhibitors.
- Click Reaction:
  - Adjust protein concentration to 1–2 mg/mL.
  - Add reagents in order:
    1. Lysate
    2. Alkyne-Tag (e.g., TAMRA-Alkyne, 25 µM)
    3. $CuSO_4$ (1 mM) pre-mixed with THPTA (2 mM)
    4. Sodium Ascorbate (5 mM)
  - Incubate 1 hour at Room Temp in dark.
- Analysis: Resolve by SDS-PAGE. Scan for fluorescence.
  - Success Criteria: Strong bands in L-AHA lanes; clean/empty lanes in D-AHA lanes.

Protocol B: Solid-Phase Peptide Synthesis (SPPS)

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Objective: Incorporate D-AHA into a peptide sequence to introduce a click-handle in a protease-resistant D-peptide.

Reagents:

- Fmoc-**4-azido-D-homoalanine** (CAS 1263047-53-5).[2]
- Resin (e.g., Rink Amide).
- Coupling Agents: HATU/DIPEA.

Workflow:

- Coupling: Use 3-4 equivalents of Fmoc-D-AHA, 3.9 eq HATU, and 8 eq DIPEA in DMF.
- Reaction Time: 45–60 minutes. (Note: Azides are stable under standard Fmoc coupling conditions).
- Deprotection: 20% Piperidine in DMF.
- Cleavage: TFA/TIS/H_2O (95:2.5:2.5). Avoid thiols (like EDT) if possible, or keep reaction time short, as azides can be reduced to amines by thiols over long exposures.

Part 4: Visualization of Logic & Workflow

The following diagram illustrates the differential processing of L-AHA and D-AHA by the cellular machinery, highlighting the control logic.

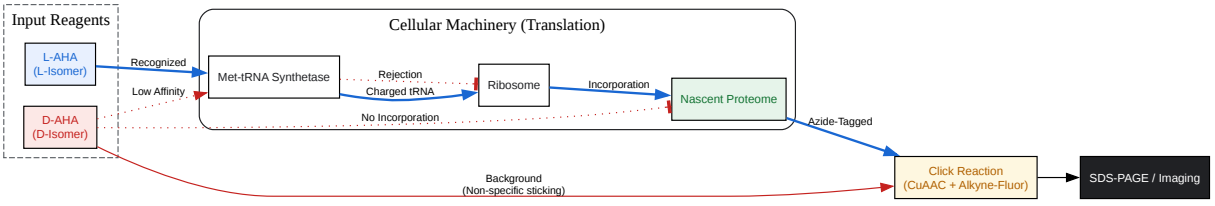

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Figure 1: Mechanistic divergence between L-AHA (Signal) and D-AHA (Control). D-AHA bypasses translational incorporation, isolating background noise.

References

- Dieterich, D. C., et al. "Labeling, detection and identification of newly synthesized proteomes with bioorthogonal non-canonical amino-acid tagging." Nature Protocols, 2(3), 532–540, 2007. (Foundational BONCAT methodology establishing stereoselectivity). [Link]

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- To cite this document: BenchChem. [4-Azido-D-homoalanine: Technical Specifications & Bioorthogonal Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2414513/docs#4-azido-d-homoalanine-technical-specifications-bioorthogonal-applications]

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